

Application Notes and Protocols: Quantitative Analysis of Las17 Dynamics at Endocytic Sites

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Compound of Interest

Compound Name: LAS17

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Clathrin-mediated endocytosis (CME) is a fundamental cellular process responsible for the uptake of nutrients, regulation of cell surface receptors, and remodeling of the plasma membrane. In budding yeast, *Saccharomyces cerevisiae*, this process is critically dependent on the dynamic assembly and disassembly of a complex protein machinery. A key player in driving the membrane invagination and vesicle formation is the actin cytoskeleton.

Las17, the yeast homolog of the Wiskott-Aldrich syndrome protein (WASP), is a potent activator of the Arp2/3 complex, which nucleates the branched actin networks that provide the force for endocytic internalization.^{[1][2][3]} Understanding the precise spatial and temporal regulation of **Las17** at endocytic sites is crucial for elucidating the mechanics of endocytosis.

These application notes provide a detailed overview of the quantitative analysis of **Las17** dynamics, including its interactions, temporal recruitment, and the experimental protocols used for its study.

Quantitative Data Summary

The dynamics of proteins at endocytic sites are often characterized by their arrival time relative to other proteins and their lifetime at the plasma membrane. The following tables summarize

key quantitative data for **Las17** and its interacting partners.

Table 1: Temporal Dynamics of Key Endocytic Proteins

Protein	Module	Arrival Time Relative to Actin Burst (s)	Lifetime at Endocytic Site (s)	Reference
Ede1	Early Coat	~ -60 to -40	~ 40-90	[4] [5]
Sla1	Late Coat	~ -20	~ 20	
Las17	WASP/Myo	~ -20	~ 20	
Sla2	Intermediate Coat	~ -30	~ 30-40	
Pan1	Late Coat	~ -20	~ 20	
Abp1	Actin	0	~ 10-15	
Arp2/3 complex	Actin Nucleation	0	~ 10-15	

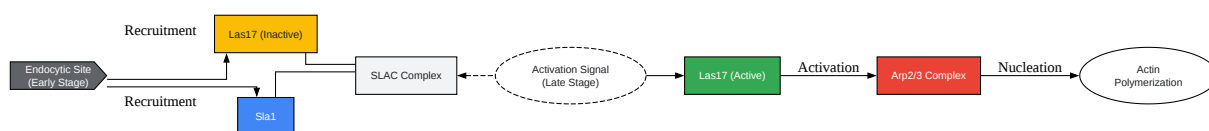
Table 2: Key Interacting Partners of **Las17** at Endocytic Sites

Interacting Protein	Function/Role in Relation to Las17	Experimental Evidence	Reference
Sla1	Forms a stable complex (SLAC) with Las17, inhibiting its activity until the onset of actin polymerization.	Yeast two-hybrid, Co-immunoprecipitation, In vitro binding assays	
Ysc84	Activated by Las17 to promote actin polymerization.	Yeast two-hybrid, GST-pulldown	
Arp2/3 complex	Directly activated by Las17 to nucleate branched actin filaments.	Genetic suppression, Co-immunoprecipitation, In vitro polymerization assays	
Bzz1	Interacts with Las17 to participate in early steps of endocytosis and actin polymerization.	Yeast two-hybrid, In vitro bead assay	
Vrp1 (WIP homolog)	Interacts with Las17 and is involved in actin polymerization.	Two-hybrid analysis	
Myo3/5	Type I myosins that function with Las17 as nucleation-promoting factors (NPFs).	Genetic analysis, Live-cell imaging	

Signaling Pathways and Experimental Workflows

Las17 Activation and Regulation at Endocytic Sites

Las17 is recruited to endocytic sites relatively early but is maintained in an inactive state through its interaction with Sla1, forming the SLAC complex. This prevents premature actin polymerization. The transition to an active state is thought to be triggered by the recruitment of other factors and signaling events that lead to the dissociation or conformational change of the SLAC complex, allowing **Las17** to activate the Arp2/3 complex.

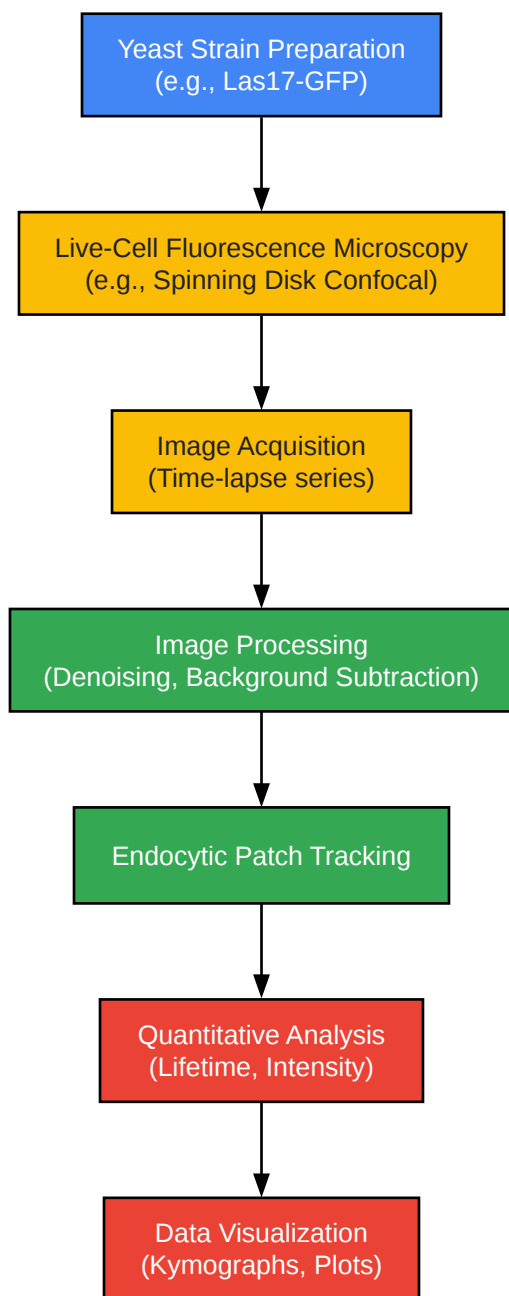


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Caption: Regulation of **Las17** activity at the endocytic site.

Experimental Workflow for Quantitative Live-Cell Imaging

The quantitative analysis of **Las17** dynamics heavily relies on live-cell fluorescence microscopy of yeast cells expressing fluorescently tagged proteins.



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Caption: Workflow for quantitative analysis of protein dynamics.

Experimental Protocols

Protocol 1: Live-Cell Fluorescence Microscopy of Yeast Endocytic Proteins

This protocol outlines the general steps for imaging the dynamics of fluorescently tagged proteins, such as **Las17**-GFP, at endocytic sites in living yeast cells.

1. Yeast Strain Preparation:

- Construct a yeast strain expressing **Las17** tagged with a fluorescent protein (e.g., GFP, mCherry) at its endogenous locus using standard yeast transformation techniques.
- Verify correct integration and expression levels by PCR and Western blotting.
- Grow the yeast strain in appropriate selective media (e.g., synthetic complete dextrose) to mid-log phase ($OD_{600} \approx 0.4-0.8$) at 25-30°C.

2. Sample Preparation for Microscopy:

- Harvest a small volume of the yeast culture (e.g., 1 mL) by centrifugation.
- Resuspend the cell pellet in a small volume of fresh media.
- Mount the cells on a concanavalin A-coated glass-bottom dish or a slide with an agarose pad to immobilize the cells for imaging.

3. Image Acquisition:

- Use a spinning-disk confocal microscope equipped with an electron-multiplying charge-coupled device (EMCCD) camera for rapid and sensitive imaging.
- Excite the fluorescently tagged protein with the appropriate laser line (e.g., 488 nm for GFP).
- Acquire time-lapse images of a single focal plane at the cell cortex at a rate of 1-2 frames per second for a duration of 2-5 minutes.

4. Quantitative Image Analysis:

- Use image analysis software (e.g., ImageJ/Fiji with appropriate plugins) to analyze the acquired time-lapse movies.
- Identify and track individual endocytic patches (fluorescent puncta) over time.
- Measure the lifetime of the fluorescent signal at each patch from its appearance to its disappearance or inward movement.
- Quantify the fluorescence intensity of each patch over time to determine the kinetics of protein recruitment and dissociation.

Protocol 2: In Vitro Pyrene-Actin Polymerization Assay

This assay is used to measure the ability of **Las17** and its regulators to promote actin polymerization in vitro.

1. Protein Purification:

- Purify recombinant **Las17**, Arp2/3 complex, and any regulatory proteins (e.g., Sla1) from E. coli or yeast expression systems.
- Purify actin from rabbit skeletal muscle and label it with pyrene iodoacetamide.

2. Polymerization Reaction:

- Prepare a reaction mix containing G-actin (with a small percentage of pyrene-labeled G-actin) in a polymerization buffer (e.g., G-buffer).
- Initiate the polymerization reaction by adding a polymerization-inducing salt solution (e.g., KCl, MgCl₂) and the proteins of interest (**Las17**, Arp2/3 complex, etc.).

3. Data Acquisition:

- Monitor the increase in pyrene fluorescence over time using a fluorescence spectrophotometer. The fluorescence of pyrene-actin increases significantly upon its incorporation into actin filaments.
- Record the fluorescence intensity at regular intervals to generate a polymerization curve.

4. Data Analysis:

- Determine the initial rate of polymerization from the slope of the polymerization curve.
- Compare the polymerization rates in the presence and absence of **Las17** and its regulators to assess their effects on actin nucleation and elongation.

Protocol 3: Yeast Two-Hybrid (Y2H) Analysis

The Y2H system is used to identify and confirm protein-protein interactions in vivo.

1. Plasmid Construction:

- Clone the coding sequence of **Las17** into a "bait" vector (e.g., pGBKT7), which fuses **Las17** to the DNA-binding domain (BD) of a transcription factor (e.g., GAL4).
- Clone the coding sequence of the potential interacting protein (e.g., Sla1, Ysc84) into a "prey" vector (e.g., pGADT7), which fuses it to the activation domain (AD) of the transcription

factor.

2. Yeast Transformation:

- Co-transform a suitable yeast reporter strain (e.g., AH109, Y2HGold) with the bait and prey plasmids.
- Plate the transformed cells on selective media lacking leucine and tryptophan to select for cells containing both plasmids.

3. Interaction Assay:

- Plate the co-transformed cells on a more stringent selective medium lacking histidine and adenine, and supplemented with an inhibitor of the HIS3 gene product (e.g., 3-AT), to test for interaction.
- Growth on the high-stringency selective medium indicates a physical interaction between the bait and prey proteins, which reconstitutes the transcription factor and activates the expression of the reporter genes (e.g., HIS3, ADE2, lacZ).

4. Controls:

- Include positive and negative controls to ensure the validity of the results. A negative control would be co-transformation with an empty prey vector or a vector expressing an unrelated protein.

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- To cite this document: BenchChem. [Application Notes and Protocols: Quantitative Analysis of Las17 Dynamics at Endocytic Sites]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10831071/docs#application-notes-and-protocols-quantitative-analysis-of-las17-dynamics-at-endocytic-sites>]

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